

Tert-Butylcyclopentane: A High-Density Fuel Component for Advanced Propulsion Systems

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Compound of Interest

Compound Name: *tert-Butylcyclopentane*

Cat. No.: *B16133621*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals exploring advanced fuel formulations.

Introduction:

Tert-butylcyclopentane (C₉H₁₈) is a cycloalkane that holds significant promise as a component in high-density fuel formulations for aviation and other specialized applications. Its cyclic structure and the presence of a bulky tert-butyl group contribute to a higher density compared to acyclic alkanes of similar carbon number. This increased density translates to a higher volumetric energy density, a critical parameter for volume-limited systems such as missiles and certain aircraft, enabling longer range or increased payload capacity. Furthermore, its properties as a saturated cycloalkane suggest good thermal stability and clean combustion characteristics. This document provides an overview of the key properties of **tert-butylcyclopentane**, a proposed synthesis protocol, and standardized methods for evaluating its performance as a fuel component.

Data Presentation

The following table summarizes the key physical and estimated combustion properties of **tert-butylcyclopentane**.

Property	Value	Unit	Source/Method
Physical Properties			
Molecular Formula	C ₉ H ₁₈	-	-
Molecular Weight	126.24	g/mol	PubChem[1]
Density	0.814	g/cm ³	ChemNet[2]
Boiling Point	142.9	°C	ChemNet[2]
Flash Point	27.6	°C	ChemNet[2]
Estimated Combustion Properties			
Heat of Combustion (Net)	~44.5	MJ/kg	Estimated based on cycloalkane data[3][4]
Ignition Delay Time	See Protocol	ms	Dependent on experimental conditions[5][6][7]

Experimental Protocols

Synthesis of tert-Butylcyclopentane

A plausible synthetic route to **tert-butylcyclopentane** involves the dehydration of a suitable tert-butylcyclopentanol precursor, followed by the hydrogenation of the resulting alkene. A related synthesis for 4-tert-butylcyclohexanol involves the hydrogenation of 4-tert-butylphenol.

Protocol: Proposed Two-Step Synthesis from 3-tert-Butylcyclopentanol

This protocol describes a proposed method and has not been experimentally validated from a single source.

Step 1: Dehydration of 3-tert-Butylcyclopentanol to tert-Butylcyclopentene Isomers

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a distillation head, place 3-tert-butylcyclopentanol.
- **Acid Catalyst:** Add a catalytic amount of a strong acid, such as sulfuric acid or phosphoric acid.
- **Heating:** Gently heat the mixture while stirring. The tert-butylcyclopentene isomers will form and can be distilled off as they are produced.
- **Purification:** Wash the collected distillate with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a water wash. Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate) and filter. The product will be a mixture of tert-butylcyclopentene isomers.

Step 2: Hydrogenation of tert-Butylcyclopentene Isomers to **tert-Butylcyclopentane**

- **Catalyst Preparation:** In a high-pressure hydrogenation vessel (autoclave), place a suitable hydrogenation catalyst, such as palladium on carbon (Pd/C) or platinum on carbon (Pt/C), under an inert atmosphere.
- **Solvent and Substrate:** Add a solvent, such as ethanol or ethyl acetate, followed by the mixture of tert-butylcyclopentene isomers obtained from Step 1.
- **Hydrogenation:** Seal the vessel and purge with hydrogen gas. Pressurize the vessel with hydrogen to the desired pressure and heat to the reaction temperature with vigorous stirring.
- **Reaction Monitoring:** Monitor the reaction progress by observing the cessation of hydrogen uptake.
- **Workup:** After the reaction is complete, cool the vessel to room temperature and carefully vent the excess hydrogen. Filter the reaction mixture to remove the catalyst.
- **Purification:** Remove the solvent from the filtrate by rotary evaporation. The resulting crude product can be purified by fractional distillation to yield pure **tert-butylcyclopentane**.

Measurement of Fuel Properties

Protocol: Determination of Net Heat of Combustion

The net heat of combustion can be determined experimentally using bomb calorimetry according to ASTM D240 or other equivalent methods.

- **Sample Preparation:** Accurately weigh a sample of **tert-butylcyclopentane** into a sample holder.
- **Bomb Assembly:** Place the sample holder in the bomb, add a small amount of water to saturate the internal atmosphere, and seal the bomb.
- **Pressurization:** Pressurize the bomb with high-purity oxygen.
- **Calorimeter Setup:** Place the bomb in the calorimeter bucket containing a known mass of water.
- **Ignition and Data Collection:** Ignite the sample and record the temperature change of the water until it reaches a maximum and begins to cool.
- **Calculation:** Calculate the gross heat of combustion from the temperature rise and the known energy equivalent of the calorimeter. The net heat of combustion is then calculated by making corrections for the heat of formation of water.

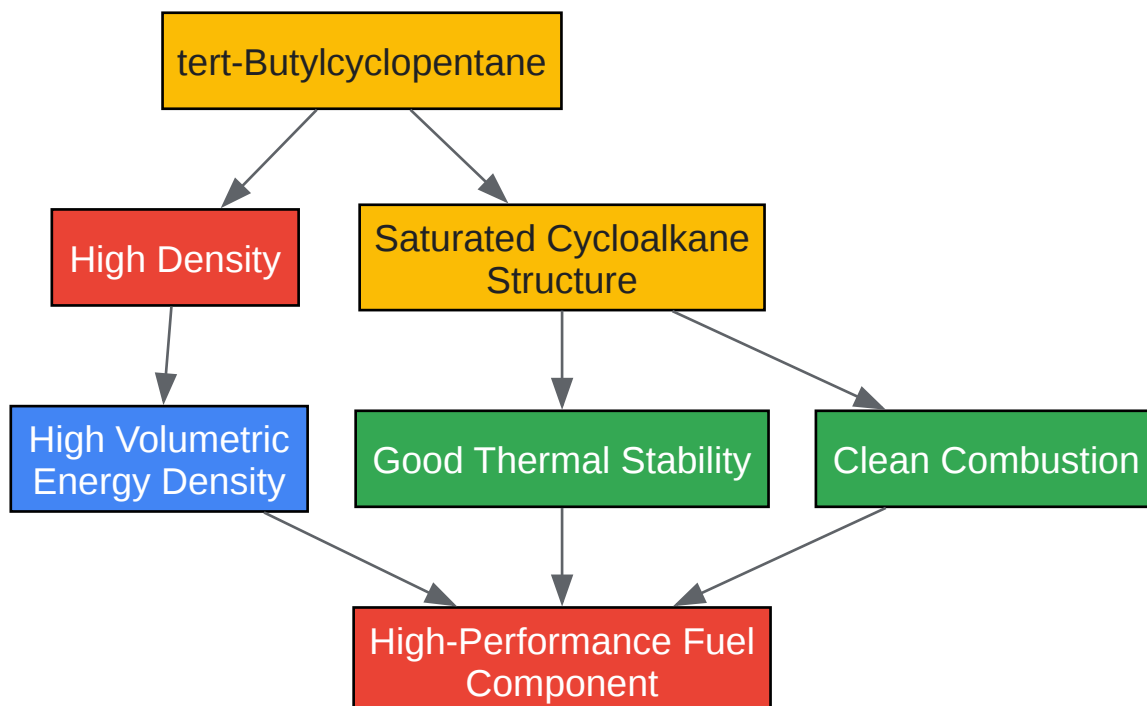
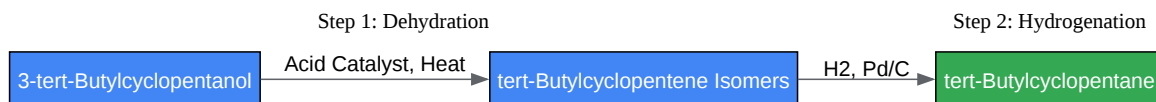
Protocol: Measurement of Ignition Delay Time using a Shock Tube

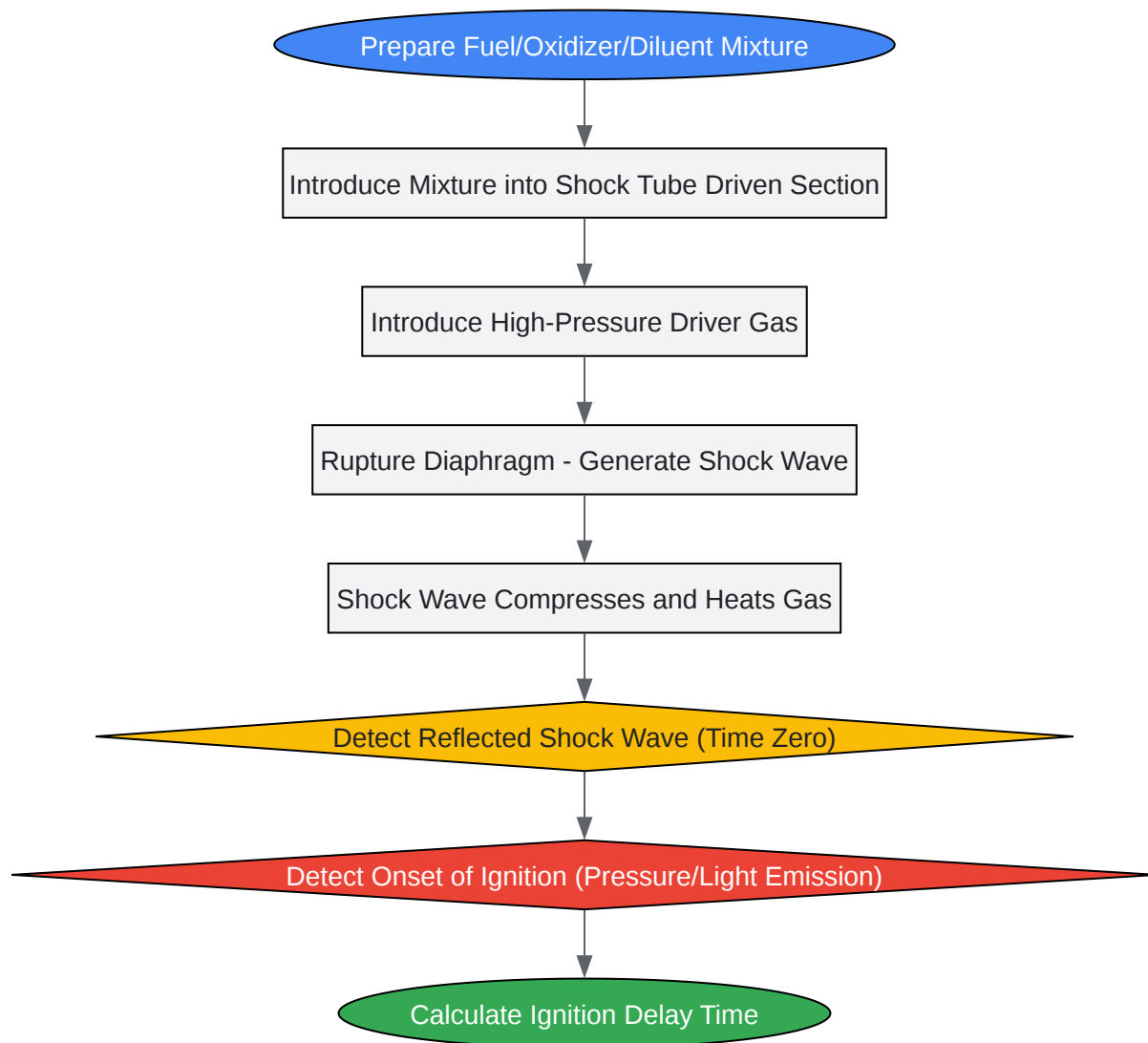
Ignition delay times are typically measured in a shock tube apparatus.^{[5][6][7]} This protocol provides a general outline of the procedure.

- **Mixture Preparation:** Prepare a homogeneous mixture of **tert-butylcyclopentane** vapor, an oxidizer (e.g., air or oxygen), and a diluent gas (e.g., argon) at a known equivalence ratio in a mixing tank.
- **Shock Tube Operation:**
 - Introduce the prepared gas mixture into the driven section of the shock tube to a specified initial pressure.

- Introduce a high-pressure driver gas (e.g., helium) into the driver section, separated from the driven section by a diaphragm.
- Rupture the diaphragm, generating a shock wave that propagates through the test gas, rapidly increasing its temperature and pressure.
- Data Acquisition:
 - Pressure transducers and optical diagnostics (e.g., monitoring OH* or CH* chemiluminescence) are placed along the end wall of the shock tube to detect the passage of the incident and reflected shock waves and the onset of ignition.[8]
- Ignition Delay Time Determination: The ignition delay time is defined as the time interval between the arrival of the reflected shock wave at the observation point and the onset of ignition, typically identified by a sharp increase in pressure or light emission.[8]

Visualizations





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